

A Technical Guide to Deuterated Trimesic Acid: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name: 1,3,5-Benzene-2,4,6-D3-tricarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, synthesis, and spectroscopic properties of deuterated trimesic acid (Benzene-1,3,5-tricarboxylic acid-d3). This isotopically labeled compound serves as a valuable tool in various scientific disciplines, particularly in analytical chemistry and drug development, primarily as a tracer and an internal standard.^[1]

Chemical Structure and Properties

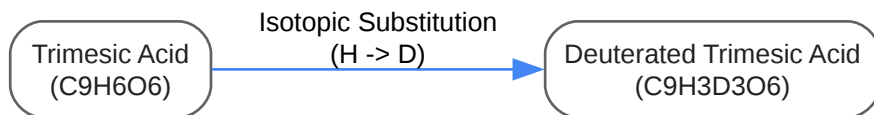
Deuterated trimesic acid is the isotopologue of trimesic acid where the three hydrogen atoms on the aromatic ring are replaced with deuterium atoms.

Chemical Name: Benzene-1,3,5-tricarboxylic acid-d3 Synonyms: Trimesic acid-d3 CAS Number: 62790-27-6 Molecular Formula: $C_9H_3D_3O_6$

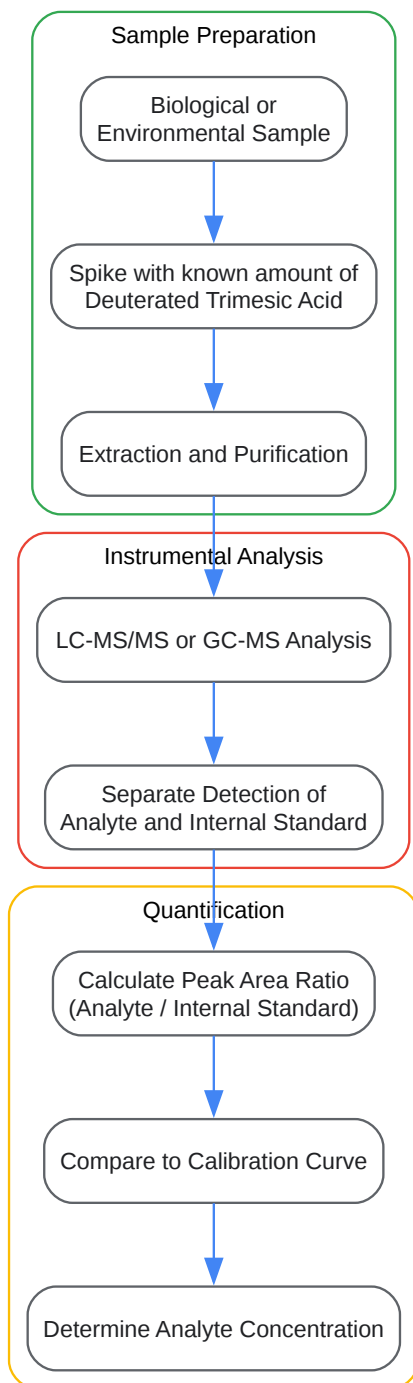
The fundamental structure consists of a benzene ring substituted with three carboxylic acid groups at positions 1, 3, and 5.^[2] This symmetrical arrangement imparts high thermal stability. The deuteration of the aromatic ring introduces a subtle but significant change in the molecular weight and vibrational properties of the molecule without altering its chemical reactivity in most applications.

A logical diagram illustrating the relationship between trimesic acid and its deuterated form is presented below.

Relationship between Trimesic Acid and its Deuterated Form



Workflow for Use of Deuterated Trimesic Acid as an Internal Standard

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References

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